

Health and Safety Profile of 3-Bromo-2-methylbenzoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 3-Bromo-2-methylbenzoic acid

Cat. No.: B144017

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety information for **3-Bromo-2-methylbenzoic acid** (CAS No: 76006-33-2). The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of its properties and associated hazards. This document is intended to be a key resource for professionals handling this compound in research and development settings.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **3-Bromo-2-methylbenzoic acid** is presented in Table 1. These properties are essential for safe handling, storage, and use in experimental settings.

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₇ BrO ₂	[1][2]
Molecular Weight	215.04 g/mol	[1][2]
Appearance	White to off-white or brown crystalline powder	[1][3]
Melting Point	152-156 °C	[1][3]
Boiling Point	316.1 ± 30.0 °C at 760 mmHg (Predicted)	[1][3]
Density	1.599 ± 0.06 g/cm ³ (Predicted)	[1][3]
Flash Point	145.0 ± 24.6 °C	[1][3]
Vapor Pressure	0.0 ± 0.7 mmHg at 25°C	[1]
Solubility	Soluble in chloroform and methanol.	[4]
pKa	3.56 ± 0.10 (Predicted)	[4]

Toxicological Information

Comprehensive toxicological data for **3-Bromo-2-methylbenzoic acid** is not readily available. Most sources indicate that the toxicological properties have not been thoroughly investigated. [5][6] However, based on the available safety data sheets, the compound is classified with the following hazards:

- Acute Toxicity: No quantitative data (e.g., LD50, LC50) is available.[5]
- Skin Corrosion/Irritation: Causes skin irritation.[2][5][6]
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.[2][5][6]
- Respiratory or Skin Sensitization: No data available.[5]
- Germ Cell Mutagenicity: No data available.[5]

- Carcinogenicity: Not classified as a carcinogen by IARC, NTP, or OSHA.[5][6]
- Reproductive Toxicity: No data available.[5]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[2][5][6]
- Specific Target Organ Toxicity (Repeated Exposure): No data available.[5]
- Aspiration Hazard: No data available.[5]

Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) classification for **3-Bromo-2-methylbenzoic acid** is summarized in Table 2.

Hazard Class	Hazard Category	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Category 2	!	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	!	Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	!	Warning	H335: May cause respiratory irritation

References:[2]

Experimental Protocols

Detailed experimental protocols for the toxicological and safety testing of **3-Bromo-2-methylbenzoic acid** are not publicly available in the reviewed literature and safety data sheets. The hazard classifications are based on standardized testing guidelines, but the

specific methodologies employed for this compound have not been detailed in the available resources.

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize risk.

Handling:

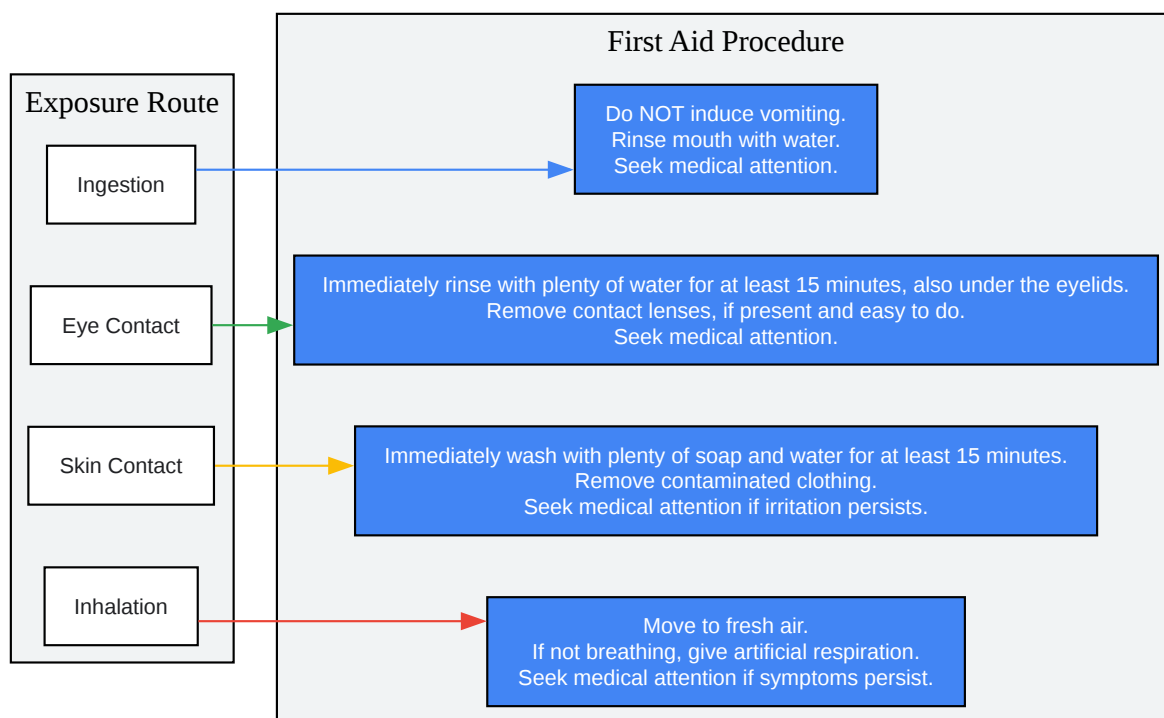
- Handle in a well-ventilated place.[\[7\]](#)
- Wear suitable protective clothing, including impervious gloves and safety goggles with side-shields.[\[7\]](#)
- Avoid contact with skin and eyes.[\[7\]](#)
- Avoid the formation of dust and aerosols.[\[7\]](#)
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[\[7\]](#)

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[7\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[5\]](#)[\[6\]](#)
- Store apart from foodstuff containers.[\[7\]](#)

First Aid Measures

The recommended first aid measures for exposure to **3-Bromo-2-methylbenzoic acid** are outlined in the diagram below.

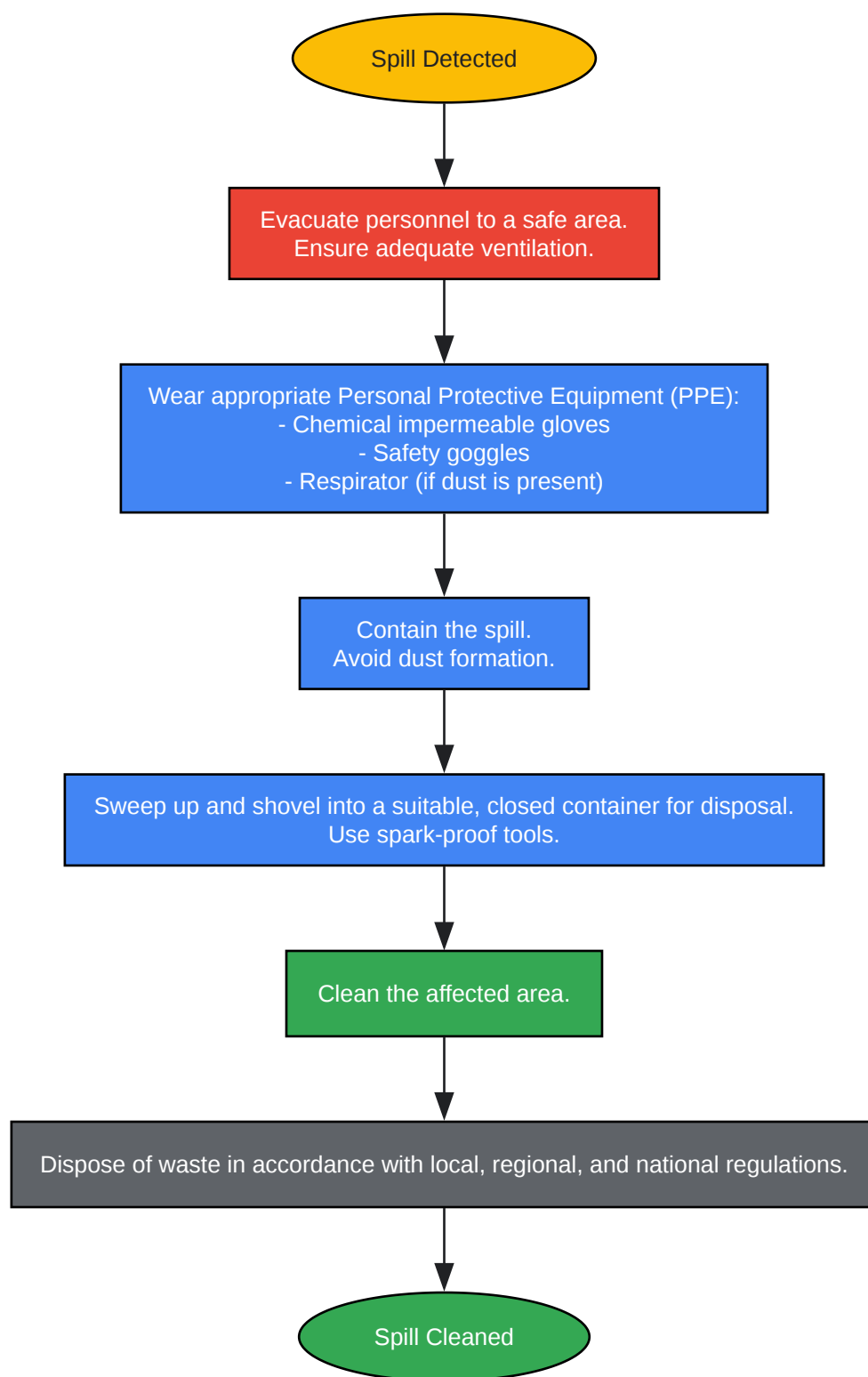


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Caption: First aid procedures for different exposure routes.

Accidental Release Measures

In the event of a spill, the following workflow should be followed to ensure safety and proper cleanup.



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Caption: Workflow for handling a chemical spill.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[7]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon oxides and hydrogen halides.[8][9]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[7][8]

Ecological Information

There is limited information available on the ecological effects of **3-Bromo-2-methylbenzoic acid**. It is advised to prevent its release into the environment.[5][6] Do not let the product enter drains.[5]

Disposal Considerations

Dispose of this chemical in accordance with all applicable federal, state, and local environmental regulations.[5][6] It is recommended to use a licensed disposal company.[10]

Disclaimer: This document is intended for informational purposes only and does not substitute for a formal risk assessment. Always refer to the most current Safety Data Sheet (SDS) from the supplier before handling this chemical.

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